

An In-depth Technical Guide to the Thermal Decomposition of Antimony(III) Sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony sulfate

Cat. No.: B147869

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Antimony(III) sulfate, $\text{Sb}_2(\text{SO}_4)_3$, is an inorganic compound with applications in various industrial fields. Understanding its thermal stability and decomposition pathway is crucial for its use in high-temperature processes and for ensuring safety and predictability in its applications. This technical guide provides a comprehensive overview of the thermal decomposition of antimony(III) sulfate, based on available literature and general principles of inorganic chemistry. Due to a scarcity of detailed experimental data in publicly accessible literature, this guide also outlines a standard experimental protocol for its characterization.

Introduction

Antimony and its compounds are of significant interest in materials science and various industrial applications. Antimony(III) sulfate is a hygroscopic, white crystalline solid.^[1] While its primary uses are not in applications requiring high thermal stress, its behavior at elevated temperatures is of academic and industrial importance, particularly in the context of the synthesis of antimony oxides and in metallurgical processes. The thermal decomposition of metal sulfates, in general, leads to the formation of the corresponding metal oxide and the evolution of sulfur oxides (SO_2 and SO_3).

Proposed Thermal Decomposition Pathway

Based on the known chemistry of antimony and the general behavior of metal sulfates upon heating, the thermal decomposition of antimony(III) sulfate is expected to proceed via the following pathway:

- **Decomposition to Antimony Oxide and Sulfur Trioxide:** The primary decomposition step involves the breakdown of antimony(III) sulfate into an antimony oxide and sulfur trioxide gas.
 - $\text{Sb}_2(\text{SO}_4)_3(\text{s}) \rightarrow \text{Sb}_2\text{O}_3(\text{s}) + 3\text{SO}_3(\text{g})$
- **Dissociation of Sulfur Trioxide:** At higher temperatures, sulfur trioxide can further decompose into sulfur dioxide and oxygen.
 - $2\text{SO}_3(\text{g}) \rightleftharpoons 2\text{SO}_2(\text{g}) + \text{O}_2(\text{g})$
- **Oxidation of Antimony(III) Oxide:** In the presence of oxygen (either from the atmosphere or from the decomposition of SO_3), antimony(III) oxide can be oxidized to antimony tetroxide.
 - $2\text{Sb}_2\text{O}_3(\text{s}) + \text{O}_2(\text{g}) \rightarrow \text{Sb}_4\text{O}_6(\text{s})$ (valentinite or senarmontite)
 - $\text{Sb}_2\text{O}_3(\text{s}) + \frac{1}{2}\text{O}_2(\text{g}) \rightarrow \text{Sb}_2\text{O}_4(\text{s})$

One source suggests that the final solid product of the decomposition of Antimony(III) sulfate is Antimony tetroxide (Sb_2O_4).^[2]

The overall decomposition can be represented by the following reaction:

- $\text{Sb}_2(\text{SO}_4)_3(\text{s}) \rightarrow \text{Sb}_2\text{O}_4(\text{s}) + 2\text{SO}_3(\text{g}) + \text{SO}_2(\text{g})$

Quantitative Data

Detailed quantitative data from thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) for the thermal decomposition of pure antimony(III) sulfate is not readily available in the reviewed literature. The following table provides a theoretical calculation of the expected mass loss for the proposed decomposition pathway to antimony tetroxide.

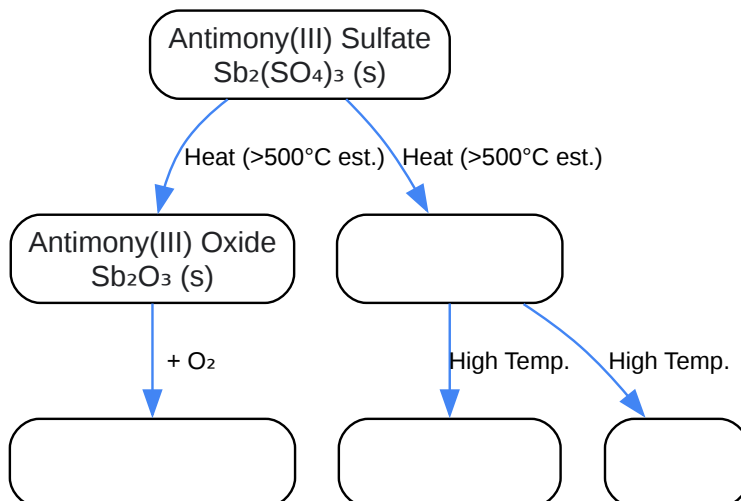
Decomposition Step	Proposed Temperature Range (°C)	Theoretical Mass Loss (%)	Gaseous Products	Solid Residue
$\text{Sb}_2(\text{SO}_4)_3(\text{s}) \rightarrow$ $\text{Sb}_2\text{O}_4(\text{s}) +$ $2\text{SO}_3(\text{g}) +$ $\text{SO}_2(\text{g})$	> 500 (estimated)	45.16%	$\text{SO}_2(\text{g}), \text{SO}_3(\text{g})$	$\text{Sb}_2\text{O}_4(\text{s})$

Note: The temperature range is an estimation based on the thermal stability of other metal sulfates and is not derived from direct experimental evidence for $\text{Sb}_2(\text{SO}_4)_3$.

Mandatory Visualizations

Proposed Thermal Decomposition Pathway of Antimony(III) Sulfate

Proposed Thermal Decomposition Pathway of Antimony(III) Sulfate

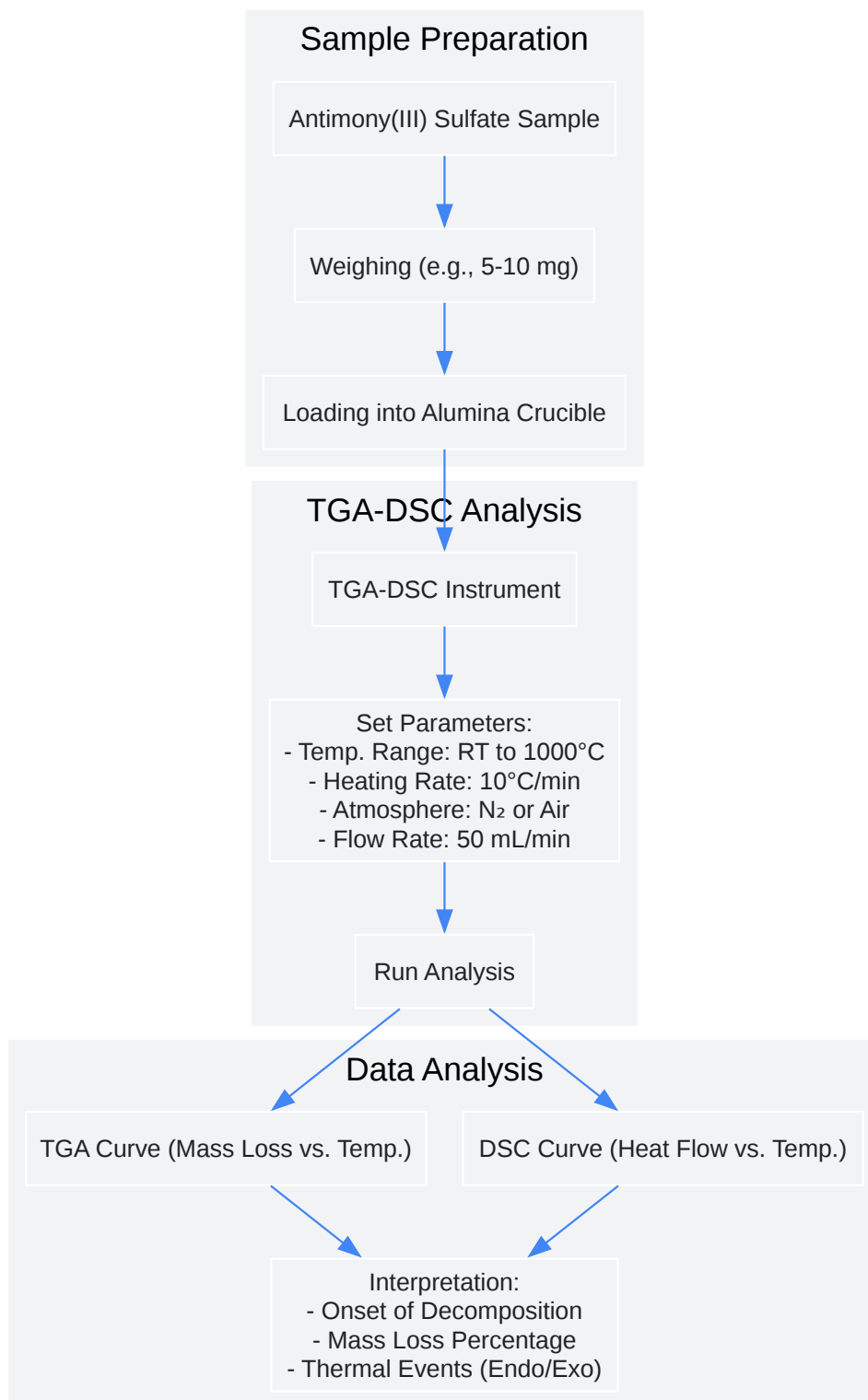


[Click to download full resolution via product page](#)

Caption: Proposed reaction pathway for the thermal decomposition of antimony(III) sulfate.

Experimental Workflow for Thermal Analysis

Experimental Workflow for TGA-DSC Analysis

[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for thermogravimetric and differential scanning calorimetry analysis.

Experimental Protocols

The following is a generalized experimental protocol for the thermal analysis of antimony(III) sulfate using a simultaneous thermogravimetric analyzer coupled with a differential scanning calorimeter (TGA-DSC).

Objective: To determine the thermal stability, decomposition temperatures, and mass loss of antimony(III) sulfate.

Materials and Equipment:

- Antimony(III) sulfate (powder, high purity)
- Simultaneous TGA-DSC instrument
- Alumina or platinum crucibles
- Microbalance
- Inert gas (Nitrogen, 99.999% purity)
- Oxidizing gas (Air, dry)

Procedure:

- **Sample Preparation:**
 - Ensure the antimony(III) sulfate sample is dry and finely powdered for uniform heat distribution.
 - Accurately weigh 5-10 mg of the sample into a clean, tared alumina crucible using a microbalance.
- **Instrument Setup:**

- Place the sample crucible and a reference crucible (empty) into the TGA-DSC instrument.
- Purge the furnace with the desired gas (e.g., nitrogen or air) at a flow rate of 50 mL/min for at least 30 minutes to ensure a stable atmosphere.
- Thermal Analysis Program:
 - Set the temperature program to heat the sample from room temperature (e.g., 25°C) to 1000°C.
 - A heating rate of 10°C/min is typically used.
 - Record the mass change (TGA) and the differential heat flow (DSC) as a function of temperature.
- Data Analysis:
 - Analyze the resulting TGA curve to identify the onset temperature of decomposition and the percentage of mass loss for each decomposition step.
 - Analyze the corresponding DSC curve to determine if the decomposition events are endothermic or exothermic.
 - The gaseous decomposition products can be further analyzed by coupling the TGA-DSC instrument to a mass spectrometer (MS) or a Fourier-transform infrared spectrometer (FTIR).

Conclusion

While specific, experimentally-derived quantitative data on the thermal decomposition of antimony(III) sulfate is limited in the available literature, this guide provides a scientifically grounded framework for understanding its likely behavior at elevated temperatures. The proposed decomposition pathway, involving the formation of antimony tetroxide and the release of sulfur oxides, is consistent with the general principles of metal sulfate thermal decomposition. For researchers and professionals working with this compound, the provided experimental protocol offers a robust starting point for detailed thermal analysis to elucidate its

precise decomposition characteristics. Further experimental investigation is highly encouraged to validate and quantify the thermal decomposition of antimony(III) sulfate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antimony(III) sulfate - Wikipedia [en.wikipedia.org]
- 2. govinfo.gov [govinfo.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermal Decomposition of Antimony(III) Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147869#thermal-decomposition-of-antimony-sulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com